

Personal protective equipment for handling 1-tert-Butylpiperidin-4-amine

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Compound of Interest

Compound Name: 1-tert-Butylpiperidin-4-amine

Cat. No.: B060871

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Essential Safety and Handling Guide for 1-tert-Butylpiperidin-4-amine

Disclaimer: A specific Safety Data Sheet (SDS) for **1-tert-Butylpiperidin-4-amine** (CAS numbers 160357-95-9 and 688020-19-1) was not readily available. The following guidance is based on the safety data of the closely related and structurally similar compound, tert-Butyl 4-amino-1-piperidinecarboxylate (CAS 87120-72-7). Researchers should use this information as a preliminary guide and consult with their institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-tert-Butylpiperidin-4-amine**. Adherence to these procedures is critical for ensuring laboratory safety.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The following table summarizes the recommended PPE for handling **1-tert-Butylpiperidin-4-amine**.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[1] Use a face shield where splashing is a risk.	OSHA 29 CFR 1910.133 or EN166
Hand Protection	Wear appropriate protective gloves.[1] Inspect gloves for integrity before use.	EU Directive 89/686/EEC, EN 374
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A dust mask of type N95 (US) is recommended.	NIOSH/MSHA or EN 149
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1] A lab coat or long-sleeved clothing should be worn. Fire/flame resistant and impervious clothing is recommended.	

Operational Plan for Handling and Disposal

A systematic approach to handling and disposal is crucial for minimizing risks. The following step-by-step plan outlines the key procedures.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the container is properly labeled.

- Wear appropriate PPE (gloves and eye protection) during inspection.

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[1\]](#)
- Store in a locked cabinet or a designated corrosives area.[\[2\]](#)

3. Handling and Use:

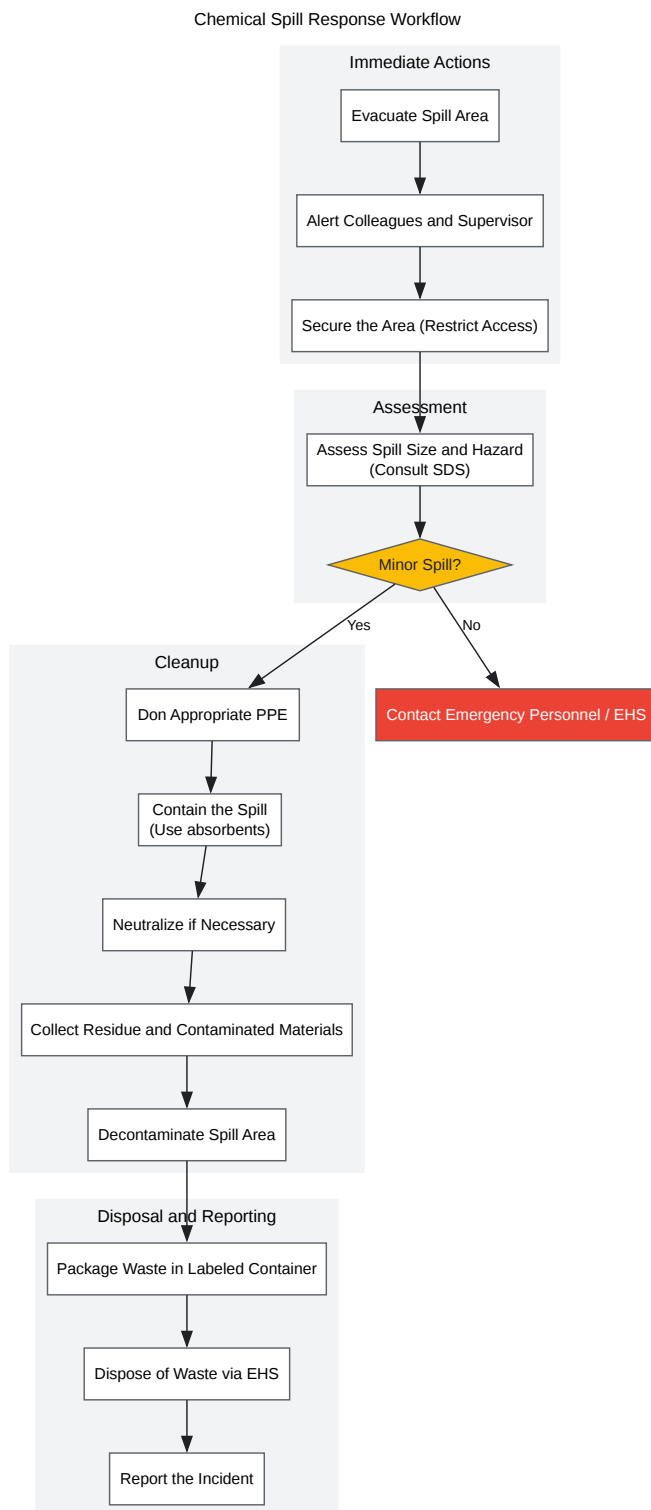
- All handling should be conducted in a chemical fume hood to ensure adequate ventilation.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[3\]](#)
- Wash hands thoroughly after handling the substance, before breaks, and at the end of the workday.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area.[\[1\]](#)

4. Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#)
- Do not empty into drains or release into the environment.[\[1\]](#)[\[3\]](#)

Emergency Procedures

Spill Response: In the event of a spill, follow the established emergency protocol. The workflow for handling a chemical spill is illustrated in the diagram below.



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Caption: Workflow for handling a chemical spill.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get immediate medical attention.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth if the victim ingested or inhaled the substance. Get immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth with water.[1]

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